

Application Notes and Protocols for 2-(methylamino)-N-propylacetamide

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Compound of Interest

Compound Name: 2-(methylamino)-N-propylacetamide

Cat. No.: B2394039

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Introduction

2-(methylamino)-N-propylacetamide is a chemical compound with the molecular formula C₆H₁₄N₂O and a molecular weight of approximately 130.19 g/mol .[\[1\]](#)[\[2\]](#) These application notes provide an overview of the available information and standardized protocols for the preparation of solutions of this compound for research purposes. Due to a lack of extensive published data on the specific biological activities of **2-(methylamino)-N-propylacetamide**, this document also draws upon information available for structurally related compounds to provide general guidance.

Chemical and Physical Properties

A summary of the key chemical properties for **2-(methylamino)-N-propylacetamide** is provided in the table below. This information is essential for accurate preparation of solutions and for understanding the compound's general characteristics.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ N ₂ O	[1]
Molecular Weight	130.1882 g/mol	[1]
Purity	Typically ≥97%	[1]
CAS Number	901273-19-6	[1]

Solution Preparation

3.1. Solubility Profile

Explicit solubility data for **2-(methylamino)-N-propylacetamide** in common laboratory solvents is not readily available in published literature. However, information on a structurally similar compound, 2,2-Di-n-propylacetamide, indicates solubility in chloroform, dimethyl sulfoxide (DMSO), and methanol, with insolubility in water. This suggests that **2-(methylamino)-N-propylacetamide** may also exhibit better solubility in organic solvents than in aqueous solutions.

It is strongly recommended that researchers perform small-scale solubility tests to determine the optimal solvent for their specific experimental needs.

3.2. Protocol for Preparation of a Stock Solution

This protocol provides a general method for preparing a stock solution of **2-(methylamino)-N-propylacetamide**. The choice of solvent should be validated based on the preliminary solubility tests.

Materials:

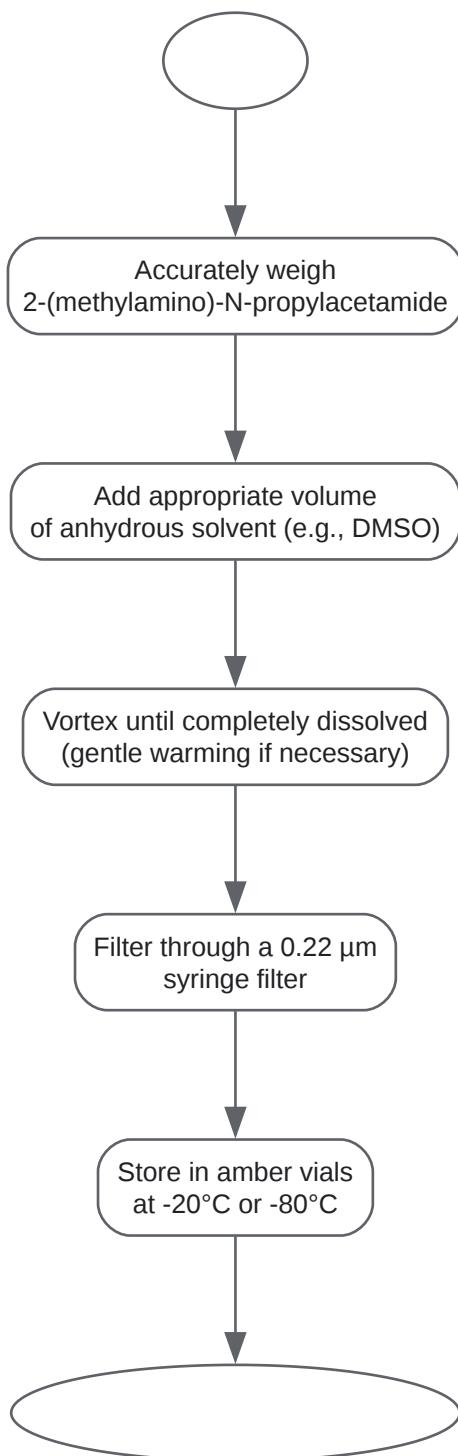
- **2-(methylamino)-N-propylacetamide** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or other appropriate organic solvent
- Sterile, amber glass vials or tubes
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of **2-(methylamino)-N-propylacetamide** powder using a calibrated analytical balance in a chemical fume hood.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO (or other selected solvent) to the vial containing the powder to achieve the desired stock concentration.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary, but the stability of the compound under these conditions should be considered.
- Sterilization (Optional): If required for sterile cell culture applications, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with the chosen solvent.
- Storage: Store the stock solution in tightly sealed, amber glass vials at -20°C or -80°C for long-term storage. Before use, thaw the solution at room temperature and vortex gently to ensure homogeneity.

Experimental Workflow for Solution Preparation



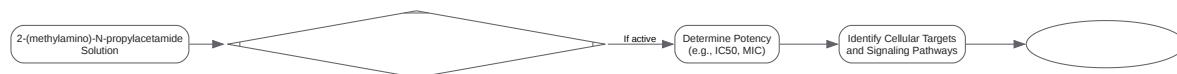
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Caption: Workflow for preparing a stock solution of **2-(methylamino)-N-propylacetamide**.

Potential Applications and Biological Context (Hypothetical)

While no specific biological activities or mechanisms of action have been documented for **2-(methylamino)-N-propylacetamide**, the broader class of N-substituted acetamides has been investigated for various pharmacological properties. These include potential antimicrobial and enzyme-inhibiting activities. Research in this area could involve screening **2-(methylamino)-N-propylacetamide** for similar effects.

Logical Relationship for Investigating Biological Activity



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Caption: A logical workflow for the investigation of the biological activity of **2-(methylamino)-N-propylacetamide**.

Safety Precautions

As with any chemical compound, appropriate safety precautions should be taken when handling **2-(methylamino)-N-propylacetamide**. It is recommended to handle the compound in a well-ventilated area or a chemical fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Disclaimer: This document is intended for informational purposes only and is based on the limited data available. Researchers should conduct their own validation experiments and consult relevant safety documentation before use.

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References

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